Application Notes and Protocols for Oligonucleotide Labeling with TAMRA-PEG3-Me-Tet

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Compound of Interest

Compound Name:	*TAMRA-PEG3-Me-Tet*
Cat. No.:	*B12383860*

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Introduction

The precise and efficient labeling of oligonucleotides is a cornerstone of modern molecular biology, diagnostics, and the development of therapeutic agents. The inverse electron-demand Diels-Alder (IEDDA) reaction, a type of "click chemistry," has emerged as a powerful tool for bioconjugation due to its rapid kinetics, high specificity, and biocompatibility. This application note provides a detailed protocol for the labeling of trans-cyclooctene (TCO)-modified oligonucleotides with a TAMRA-PEG3-methyltetrazine (**TAMRA-PEG3-Me-Tet**) probe.

Carboxytetramethylrhodamine (TAMRA) is a widely used fluorophore with an absorbance maximum of approximately 565 nm and an emission maximum of around 580 nm. The incorporation of a polyethylene glycol (PEG) linker, in this case a PEG3 linker, enhances the solubility of the labeling reagent and reduces steric hindrance, often leading to improved reaction efficiency. The methyltetrazine moiety is a highly reactive diene that rapidly and specifically reacts with the TCO dienophile attached to the oligonucleotide.

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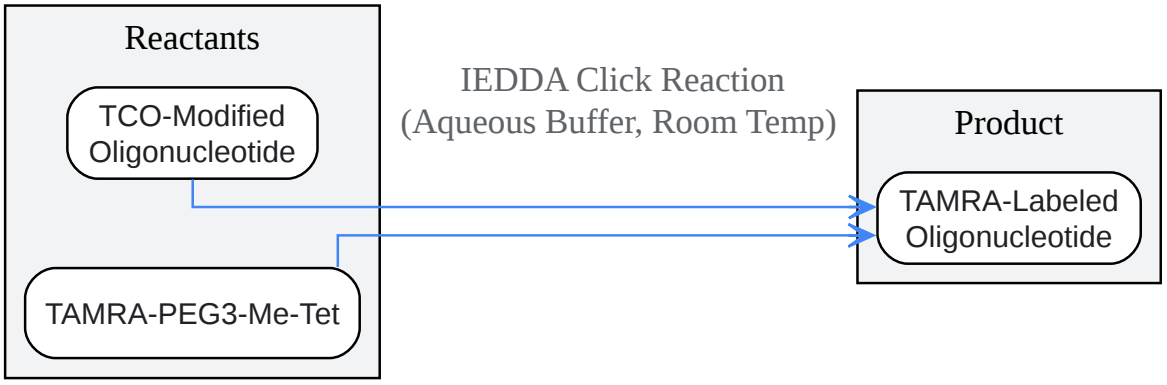
This bioorthogonal labeling strategy is particularly valuable for applications requiring high sensitivity and specificity, such as fluorescence resonance energy transfer (FRET) probes, real-time PCR assays, and the development of targeted oligonucleotide therapeutics.[1][2][3][4][5]

Principle of the Reaction

The labeling reaction is based on the IEDDA cycloaddition between the methyltetrazine group of the **TAMRA-PEG3-Me-Tet** reagent and the trans-cyclooctene (TCO) group previously incorporated into the oligonucleotide. This reaction is highly efficient and proceeds rapidly under mild, aqueous conditions without the need for a catalyst. The reaction results in the formation of a stable covalent bond, yielding a fluorescently labeled oligonucleotide.



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Caption: Workflow of the IEDDA click reaction for oligonucleotide labeling.

Materials and Methods

Materials

- TCO-modified oligonucleotide (e.g., 5'-TCO-modified DNA or RNA)
- **TAMRA-PEG3-Me-Tet**
- Nuclease-free water
- Phosphate-buffered saline (PBS), pH 7.4

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- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- HPLC-grade acetonitrile
- HPLC-grade water
- Triethylammonium acetate (TEAA) buffer for HPLC purification
- Desalting columns (optional)

Equipment

- High-performance liquid chromatograph (HPLC) with a UV-Vis detector and a fluorescence detector
- Reversed-phase HPLC column (e.g., C18)
- Lyophilizer or vacuum concentrator
- Spectrophotometer (e.g., NanoDrop) for oligonucleotide quantification
- Mass spectrometer (e.g., LC-MS or MALDI-TOF) for product characterization

Experimental Protocols

Protocol 1: Labeling of TCO-Modified Oligonucleotide

This protocol is adapted from established methods for IEDDA reactions involving oligonucleotides and proteins.

- Reagent Preparation:
  - Dissolve the TCO-modified oligonucleotide in nuclease-free water to a final concentration of 1 mM.
  - Prepare a 10 mM stock solution of **TAMRA-PEG3-Me-Tet** in anhydrous DMF or DMSO.
- Labeling Reaction:

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- In a microcentrifuge tube, combine the following:
  - 10 µL of 1 mM TCO-modified oligonucleotide (10 nmol)
  - 88 µL of PBS (pH 7.4)
  - 2 µL of 10 mM **TAMRA-PEG3-Me-Tet** (20 nmol, 2-fold molar excess)
- Vortex briefly to mix the components.
- Incubate the reaction mixture at room temperature for 1-2 hours, protected from light. The reaction can be monitored by the disappearance of the characteristic pink/red color of the tetrazine.

- Purification of the Labeled Oligonucleotide:
  - The labeled oligonucleotide can be purified by reversed-phase HPLC.
  - Mobile Phase A: 0.1 M TEAA in water
  - Mobile Phase B: 0.1 M TEAA in 50% acetonitrile
  - Column: C18 reversed-phase column
  - Gradient: A linear gradient from 5% to 65% Mobile Phase B over 30 minutes is a good starting point. The gradient can be optimized based on the length and sequence of the oligonucleotide.
  - Detection: Monitor the elution profile at 260 nm (for the oligonucleotide) and ~565 nm (for TAMRA). The labeled oligonucleotide will absorb at both wavelengths.
  - Collect the fractions corresponding to the dual-absorbing peak.
  - Alternatively, for desalting and removal of excess unconjugated label, a desalting column can be used according to the manufacturer's instructions.

- Quantification and Storage:

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- Combine the purified fractions and evaporate the solvent using a lyophilizer or vacuum concentrator.
- Resuspend the dried, labeled oligonucleotide in nuclease-free water or a suitable buffer.
- Determine the concentration of the labeled oligonucleotide by measuring the absorbance at 260 nm.
- Store the labeled oligonucleotide at -20°C, protected from light.

Protocol 2: Analysis of Labeling Efficiency by HPLC

- Inject a small aliquot of the crude reaction mixture onto the HPLC system using the same conditions as for purification.
- Integrate the peak areas for the unlabeled TCO-oligonucleotide and the TAMRA-labeled oligonucleotide product at 260 nm.
- Calculate the labeling efficiency as follows:

  Labeling Efficiency (%) = [Area(labeled oligo) / (Area(unlabeled oligo) + Area(labeled oligo))] x 100

Protocol 3: Characterization by Mass Spectrometry

- The purified, labeled oligonucleotide should be analyzed by LC-MS or MALDI-TOF mass spectrometry to confirm the successful conjugation.
- The expected mass of the product will be the sum of the mass of the TCO-modified oligonucleotide and the mass of the **TAMRA-PEG3-Me-Tet** reagent, minus the mass of N_2 (28.01 Da) which is released during the reaction.

Data Presentation

The following tables summarize the expected properties of the reagents and the anticipated results of the labeling reaction.

Table 1: Properties of TAMRA Fluorophore

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Parameter	Value	Reference
Excitation Maximum (λex)	~565 nm	Gene Link
Emission Maximum (λem)	~580 nm	Gene Link

Table 2: Expected Yield and Purity of Labeled Oligonucleotide

Parameter	Expected Value	Notes
Labeling Efficiency	>90%	Can be influenced by the purity of the starting materials and reaction conditions. The use of a PEG linker generally enhances efficiency.
Final Purity (post-HPLC)	>95%	Dependent on the efficiency of the HPLC purification.
Overall Yield	50-70%	Includes losses during purification and handling.

Note: The expected values are based on typical results for IEDDA reactions with oligonucleotides and may vary depending on the specific oligonucleotide sequence, length, and experimental conditions.

Workflow and Pathway Diagrams

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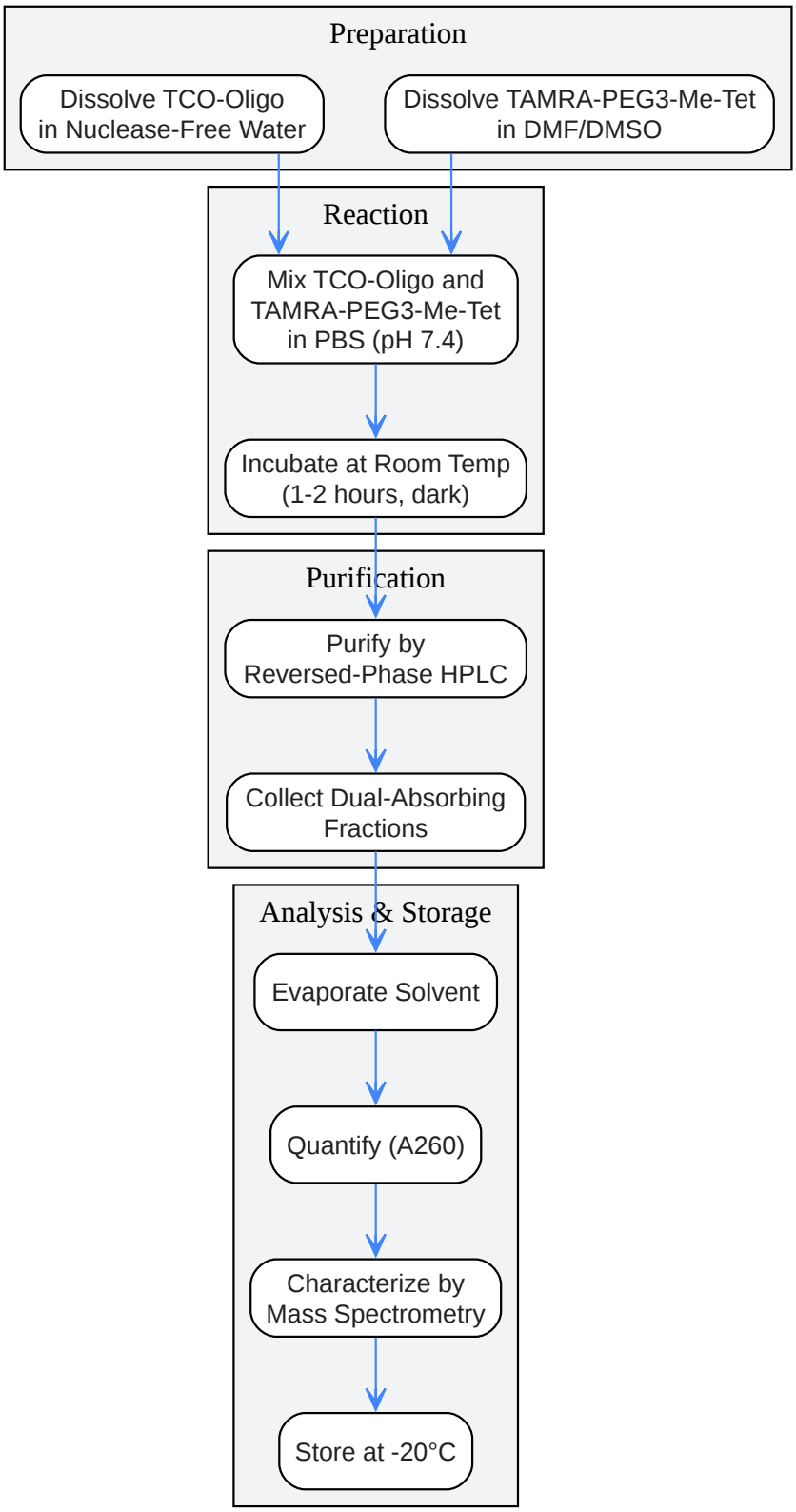

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Caption: Detailed experimental workflow for oligonucleotide labeling.

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Applications in Research and Drug Development

TAMRA-labeled oligonucleotides are instrumental in a variety of applications:

- Real-Time PCR and qPCR: As components of molecular beacons or TaqMan probes for gene expression analysis and pathogen detection.
- Fluorescence In Situ Hybridization (FISH): For the visualization of specific DNA or RNA sequences within cells and tissues.
- FRET-based Assays: To study nucleic acid-protein interactions, enzymatic activities, and conformational changes in biomolecules.
- Antisense Oligonucleotides (ASOs): Fluorescent labeling aids in tracking the delivery and cellular uptake of ASO-based therapeutics.
- Splicing Modulation: Labeled oligonucleotides can be used to monitor the correction of aberrant RNA splicing in therapeutic development.
- Drug Delivery and Pharmacokinetics: To study the biodistribution, stability, and clearance of oligonucleotide-based drugs.

The robust and efficient labeling method described here provides a reliable means to generate high-quality fluorescently-labeled oligonucleotides for these and other cutting-edge applications in life sciences and medicine.

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